

Essential Safety and Logistical Information for Handling S65487 Hydrochloride

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Compound of Interest

Compound Name: S65487 hydrochloride

Cat. No.: B8218010

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This guide provides crucial safety protocols and logistical plans for researchers, scientists, and drug development professionals handling **S65487 hydrochloride** (also known as VOB560 hydrochloride). The following procedures are designed to ensure the safe handling, use, and disposal of this potent and selective BCL-2 inhibitor.

Personal Protective Equipment (PPE)

When handling **S65487 hydrochloride**, especially in its solid, powdered form, adherence to the following personal protective equipment standards is mandatory to minimize exposure and ensure personal safety.

PPE Category	Recommended Equipment
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1] This includes a lab coat and disposable nitrile gloves.
Respiratory Protection	Under normal use conditions with adequate ventilation, respiratory protection may not be required.[1] If handling large quantities or if dust is generated, use a NIOSH-approved respirator.
Hand Protection	Wash hands thoroughly after handling.[1][2]

Operational Plan: From Receipt to Use

A systematic approach to handling **S65487 hydrochloride** from the moment it is received is critical for safety and maintaining the integrity of the compound.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- The compound should be stored in a dry, dark place.[3] For short-term storage (days to weeks), a temperature of 0-4°C is recommended. For long-term storage (months to years), store at -20°C.[3]
- Stock solutions should be stored at -80°C for up to 6 months or -20°C for up to 1 month.[4] It is advisable to aliquot the solution to avoid repeated freeze-thaw cycles.[4]

2. Preparation of Solutions:

- All handling of the solid compound and preparation of solutions should be conducted in a well-ventilated area, preferably within a chemical fume hood.

- Consult the supplier's datasheet for solubility information to select the appropriate solvent.[4]
S65487 hydrochloride is often supplied as a solution in DMSO.[4]
- When preparing solutions, wear the recommended PPE to avoid inhalation of dust or direct contact with the skin and eyes.

3. Handling and Use:

- Avoid eating, drinking, or smoking in areas where **S65487 hydrochloride** is handled or stored.[1][2]
- In case of accidental contact, follow the first aid measures outlined in the Safety Data Sheet. For skin contact, wash off immediately with soap and plenty of water.[1] For eye contact, rinse immediately with plenty of water.[1]
- If swallowed, call a poison center or doctor.[1][2] If inhaled, move to fresh air.[1]

Disposal Plan

Proper disposal of **S65487 hydrochloride** and any associated waste is essential to prevent environmental contamination and ensure regulatory compliance.

1. Unused Compound:

- Dispose of the unused compound and its container to an approved waste disposal plant.[1]
[2] Do not dispose of it in the regular trash or down the drain.

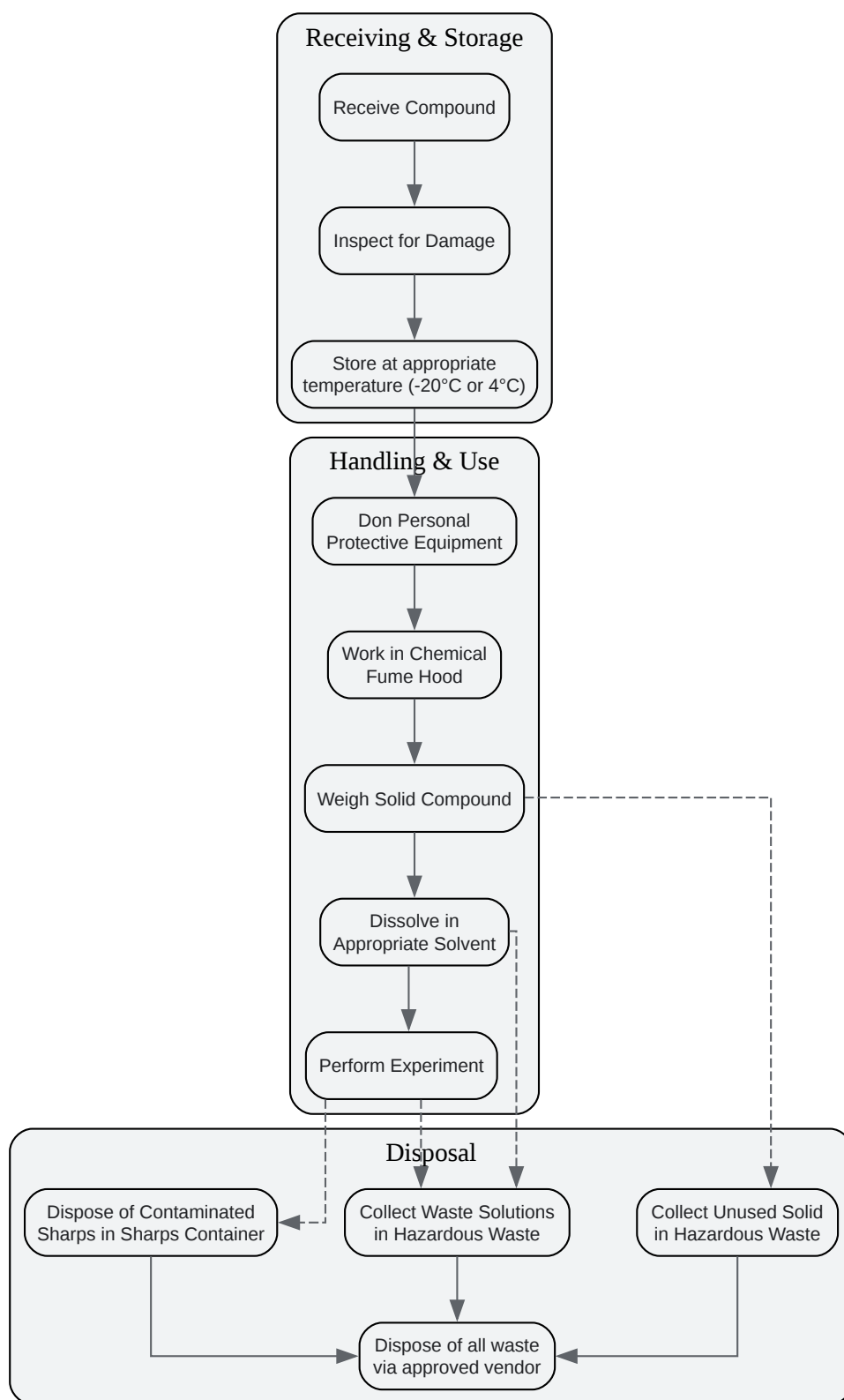
2. Contaminated Materials:

- All disposable materials that have come into contact with **S65487 hydrochloride**, such as pipette tips, gloves, and empty vials, should be collected in a designated, clearly labeled hazardous waste container.
- Contaminated clothing should be removed and washed before reuse.[1]

3. Waste Solutions:

- Solutions containing **S65487 hydrochloride** should be collected in a labeled hazardous waste container for chemical waste. The container should be appropriate for the solvent used (e.g., a solvent-safe container for DMSO solutions).

Experimental Workflow: Safe Handling and Disposal

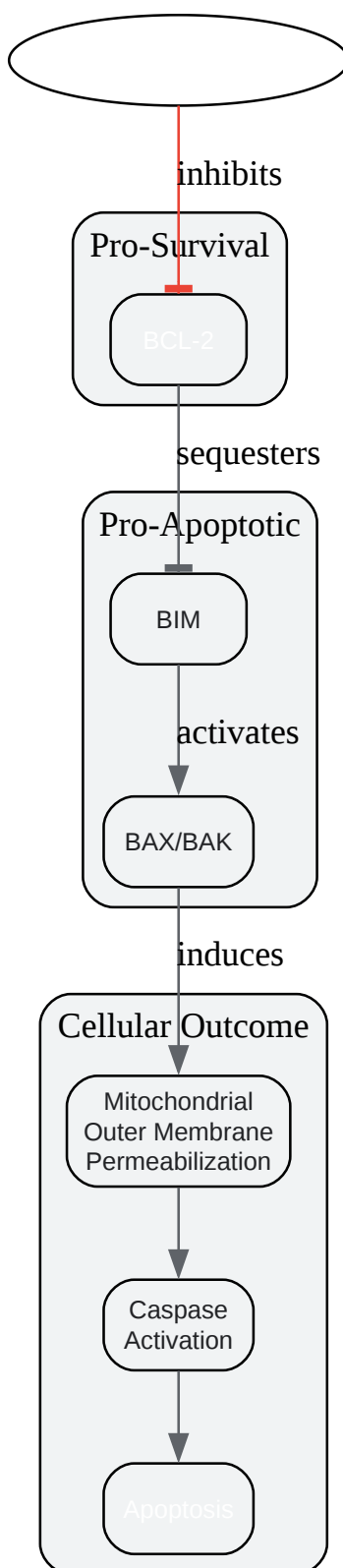


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Caption: Workflow for the safe handling and disposal of **S65487 hydrochloride**.

Mechanism of Action: BCL-2 Inhibition

S65487 hydrochloride is a potent and selective inhibitor of the anti-apoptotic protein B-cell lymphoma 2 (BCL-2).^[5] By binding to BCL-2, it prevents the sequestration of pro-apoptotic proteins like BIM, BAK, and BAX, thereby allowing these proteins to initiate the mitochondrial pathway of apoptosis, leading to cancer cell death.^[4] This mechanism is particularly relevant in hematological cancers where BCL-2 is often overexpressed.^[6]



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Caption: **S65487 hydrochloride** inhibits BCL-2, leading to apoptosis.

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